

Technical Guide on the Safety Profile of *tert*-Butyl 2-ethylperoxybutyrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert*-Butyl 2-ethylperoxybutyrate

Cat. No.: B1618040

[Get Quote](#)

Note to the Reader: Comprehensive safety data for ***tert*-Butyl 2-ethylperoxybutyrate** (CAS No. 2550-33-6) is not widely available in public-domain safety data sheets (SDS). Much of the readily accessible data pertains to its analogue, *tert*-butyl 2-ethylperoxyhexanoate. This guide summarizes the available data for ***tert*-butyl 2-ethylperoxybutyrate** and outlines the standard experimental protocols used to determine the safety profile of such chemicals, providing a framework for its risk assessment.

Physicochemical Properties

The following table summarizes the known quantitative physicochemical data for ***tert*-Butyl 2-ethylperoxybutyrate**. This information is crucial for understanding its behavior under various laboratory and industrial conditions.

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₀ O ₃	[1]
Molecular Weight	188.264 g/mol	[1]
Density	0.923 g/cm ³	[1]
Boiling Point	209.1°C at 760 mmHg	[1]
Flash Point	62.3°C	[1]
Refractive Index	1.422	[1]
Vapor Pressure	0.207 mmHg at 25°C	[1]
EINECS No.	219-850-0	[1][2]

Core Hazards and Classification

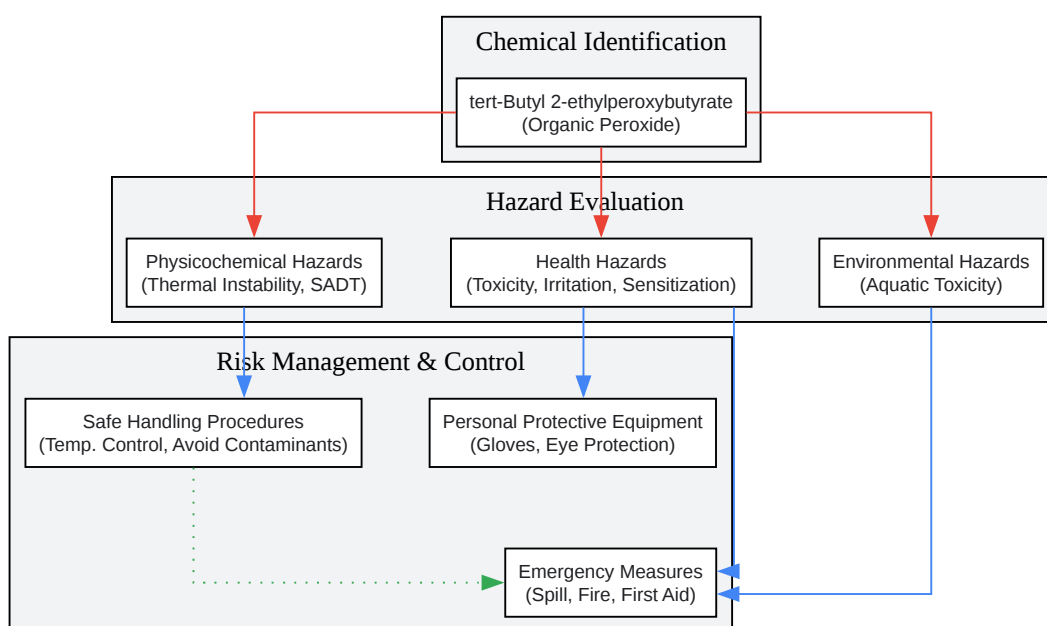
While a specific Globally Harmonized System (GHS) classification for **tert-butyl 2-ethylperoxybutyrate** is not available, as an organic peroxide, it should be treated with extreme caution. Organic peroxides are a class of compounds characterized by the presence of a peroxide functional group (-O-O-) bonded to organic substituents. This structural feature makes them thermally unstable and potent oxidizing agents.

The primary hazards associated with organic peroxides include:

- **Thermal Instability:** They can undergo self-accelerating exothermic decomposition when heated above a certain temperature, known as the Self-Accelerating Decomposition Temperature (SADT). This can lead to the rapid evolution of flammable and/or toxic gases, pressure buildup, and potentially, fire or explosion.
- **Explosive Properties:** Many organic peroxides are sensitive to shock, friction, or contamination, which can trigger explosive decomposition.
- **Oxidizing Nature:** They can react violently with other materials, especially reducing agents and combustibles, promoting fire.

- Health Hazards: Depending on the specific structure, they can cause severe skin and eye irritation or corrosion, may be toxic if ingested, inhaled, or absorbed through the skin, and can act as skin sensitizers.

The following diagram illustrates the logical workflow for assessing the hazards of an organic peroxide.



[Click to download full resolution via product page](#)

Hazard assessment workflow for an organic peroxide.

Standard Experimental Protocols for Safety Assessment

The quantitative safety data required for a comprehensive SDS is generated through standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are detailed methodologies for key toxicological endpoints.

Acute Oral Toxicity (OECD Test Guideline 401 - Historical Context)

Although now replaced by alternative methods (TG 420, 423, 425) to reduce animal usage, the principles of OECD 401 are foundational for understanding LD₅₀ values.[\[3\]](#)[\[4\]](#)

- **Objective:** To determine the median lethal dose (LD₅₀)—the single dose of a substance that causes the death of 50% of a group of test animals when administered orally.
- **Test Animals:** Typically, healthy, young adult laboratory rodents (e.g., rats) are used.[\[5\]](#) At least 5 animals, usually of the same sex, are used for each dose level.[\[5\]](#)
- **Procedure:**
 - **Acclimatization:** Animals are acclimatized to laboratory conditions (e.g., 22°C ± 3°C, 30-70% humidity, 12h light/dark cycle) for at least five days.[\[5\]](#)[\[6\]](#)
 - **Fasting:** Animals are fasted prior to dosing (e.g., overnight for rats) to promote absorption of the test substance.[\[5\]](#)
 - **Administration:** The test substance is administered in graduated doses to several groups of animals.[\[5\]](#) Administration is performed in a single dose via gavage using a stomach tube or cannula.[\[5\]](#)
 - **Observation:** Animals are observed for mortality, signs of toxicity, and behavioral changes for at least 14 days.[\[3\]](#) Body weight is recorded weekly.
 - **Necropsy:** All animals that die during the test and all surviving animals at the end of the observation period are subjected to a gross necropsy.[\[5\]](#)
- **Data Analysis:** The LD₅₀ is calculated using appropriate statistical methods.

Acute Dermal Toxicity (OECD Test Guideline 402)

This test assesses the potential hazard from short-term dermal exposure to a substance.^[7]

- Objective: To determine the acute toxicity of a substance applied to the skin, often to establish an LD₅₀ or classify its hazard potential.
- Test Animals: Adult rats (200-300g) or rabbits are commonly used.^[6] The test often uses a single sex (typically females).^[6]
- Procedure:
 - Preparation: The day before the test, fur is removed from the dorsal area of the animal, creating an exposure area of at least 10% of the total body surface.^{[6][8]}
 - Application: The test substance (if solid, moistened with a vehicle like water) is applied uniformly over the shaved area.^[8] The area is then covered with a porous gauze dressing and non-irritating tape.^[8]
 - Exposure: The substance is held in contact with the skin for a 24-hour period.^[7]
 - Observation: Animals are observed for signs of toxicity for at least 14 days.^[7] Body weights are measured weekly, and all animals undergo a gross necropsy at the end of the study.^[7]
- Endpoint: The test allows for classification of the substance according to the Globally Harmonised System (GHS) based on mortality and toxic effects.^[9]

Acute Inhalation Toxicity (OECD Test Guideline 403)

This guideline provides information on health hazards arising from short-term exposure to an airborne substance.^{[10][11]}

- Objective: To determine the median lethal concentration (LC₅₀)—the concentration of a substance in air that causes the death of 50% of a group of test animals during a specified exposure period.^[12]
- Test Animals: The preferred species is the young adult rat (8 to 12 weeks old).^{[12][13]}

- Procedure:
 - Atmosphere Generation: The substance is generated as a gas, vapor, or aerosol within an inhalation chamber at specified concentrations.
 - Exposure: Groups of animals are exposed to at least three different concentrations of the test substance. The standard exposure duration is 4 hours.[\[12\]](#)
 - Observation: Following exposure, the animals are observed for at least 14 days.[\[10\]](#)[\[12\]](#) Detailed observations for signs of toxicity are made daily, and body weights are recorded.
 - Necropsy: All animals are subjected to a gross autopsy.[\[12\]](#)
- Data Analysis: The LC₅₀ and its confidence limits are calculated. The guideline also describes a "Concentration x Time" protocol to provide a more detailed quantitative risk assessment.[\[10\]](#)[\[13\]](#)

Aquatic Toxicity: Acute Immobilisation Test (OECD Test Guideline 202)

This test is used to determine the ecotoxicological effects of a substance on freshwater invertebrates.

- Objective: To determine the median effective concentration (EC₅₀) that causes immobilization in 50% of the exposed *Daphnia* sp. (water fleas) over a 48-hour period.[\[14\]](#)[\[15\]](#)
- Test Organism: Young daphnids (*Daphnia magna*), less than 24 hours old at the start of the test.[\[16\]](#)[\[17\]](#)
- Procedure:
 - Exposure: Daphnids are exposed to a range of concentrations of the test substance (typically a geometric series of five concentrations) in a defined test medium.[\[16\]](#)[\[18\]](#) A control group with no test substance is run in parallel.
 - Conditions: The test is conducted for 48 hours under controlled temperature and lighting conditions.[\[16\]](#)

- Observation: The number of immobilized daphnids is recorded at 24 and 48 hours.[15] An animal is considered immobilized if it cannot swim within 15 seconds after gentle agitation of the test vessel.[14]
- Analysis: The concentrations of the test substance in the media are typically verified analytically at the beginning and end of the test.[14][16]
- Endpoint: The 48-hour EC₅₀ is calculated, which is a key value for environmental hazard classification.[14]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemnet.com [chemnet.com]
- 2. chemical-label.com [chemical-label.com]
- 3. bemsreports.org [bemsreports.org]
- 4. unece.org [unece.org]
- 5. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 6. gyansanchay.csjmu.ac.in [gyansanchay.csjmu.ac.in]
- 7. nucro-technics.com [nucro-technics.com]
- 8. Acute dermal toxicity-402 | PPTX [slideshare.net]
- 9. oecd.org [oecd.org]
- 10. OECD No. 403: Acute Inhalation Test - Analytice [analytice.com]
- 11. oecd.org [oecd.org]
- 12. eurolab.net [eurolab.net]
- 13. oecd.org [oecd.org]
- 14. fera.co.uk [fera.co.uk]
- 15. OECD 202: Daphnia sp. Acute Immobilisation Test | Scymaris [scymaris.com]

- 16. biotechnologiebt.it [biotechnologiebt.it]
- 17. OECD 202: Daphnia sp., Acute Immobilisation Test | ibacon GmbH [ibacon.com]
- 18. eurofins.it [eurofins.it]
- To cite this document: BenchChem. [Technical Guide on the Safety Profile of tert-Butyl 2-ethylperoxybutyrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1618040#tert-butyl-2-ethylperoxybutyrate-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com